

# troubleshooting inconsistent Neorauflavene MIC results

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## Compound of Interest

Compound Name: Neorauflavene

Cat. No.: B592820

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## Frequently Asked Questions (FAQs)

### What is Neorauflavene and what is its suspected mechanism of action?

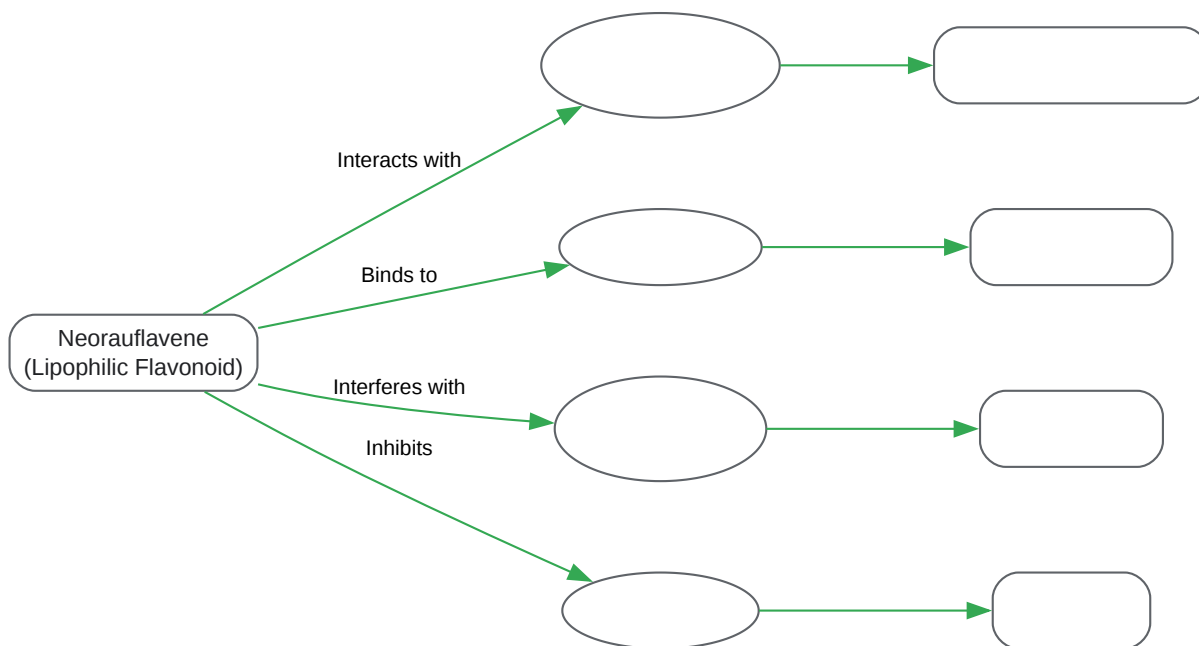
**Neorauflavene** is a phenolic isoflavonoid that has been isolated from the plant *Neorautanenia edulis*. It has demonstrated antibacterial properties against a variety of Gram-positive and Gram-negative bacteria.

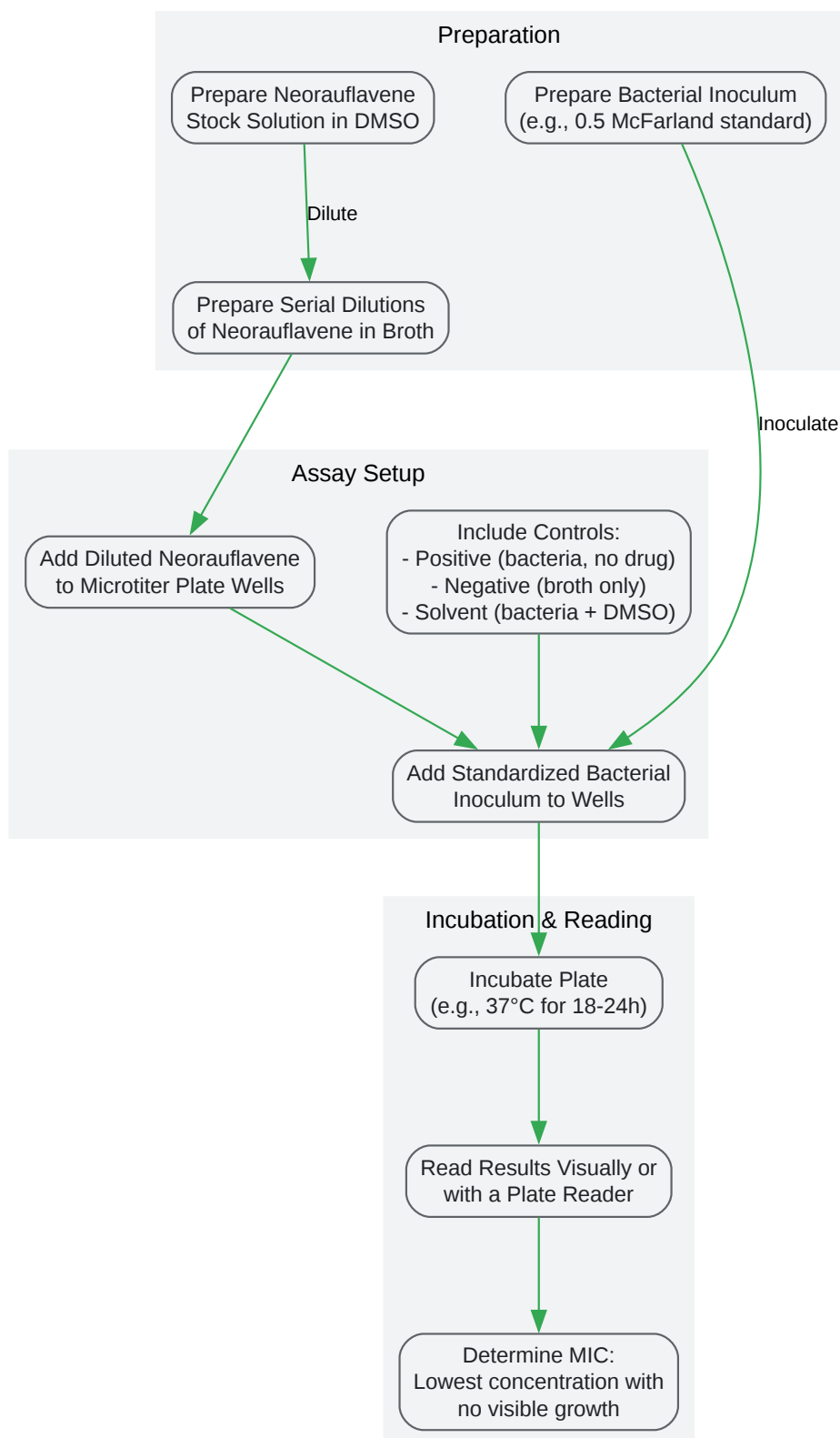
The precise mechanism of action for **Neorauflavene** is not fully elucidated, but based on studies of similar flavonoids, its antibacterial effects likely stem from one or more of the following:

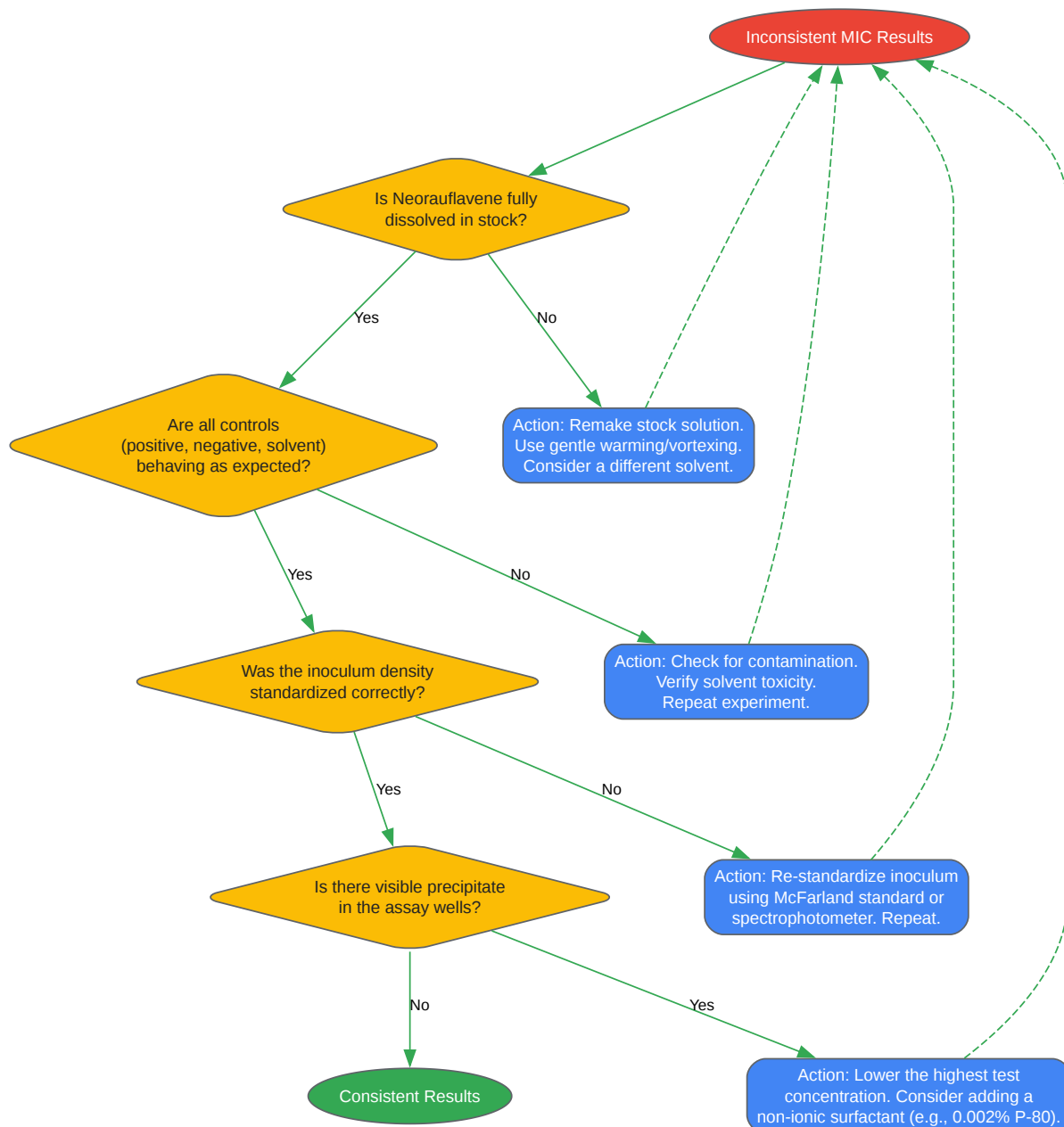
- **Disruption of the Bacterial Cell Membrane:** Many lipophilic flavonoids can integrate into the bacterial cell membrane, altering its fluidity and permeability, which leads to the leakage of essential intracellular components and ultimately cell death.<sup>[1][2]</sup>
- **Inhibition of Nucleic Acid Synthesis:** Some flavonoids are known to inhibit bacterial DNA gyrase, an essential enzyme for DNA replication.<sup>[2][3]</sup>
- **Inhibition of Energy Metabolism:** Flavonoids can interfere with the bacterial electron transport chain, disrupting energy production.<sup>[2]</sup>

- Efflux Pump Inhibition: Certain isoflavonoids have been shown to inhibit multidrug resistance (MDR) pumps in bacteria, which could potentiate the activity of other antimicrobial agents or the compound itself.<sup>[4]</sup>

A proposed general mechanism of action for flavonoids is illustrated below.







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